

An In-depth Technical Guide to the Physicochemical Properties of Dihydrosesamin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrosesamin

Cat. No.: B1153223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrosesamin is a naturally occurring lignan found in various plant species. Lignans are a class of polyphenolic compounds that have garnered significant interest in the scientific community due to their diverse biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Dihydrosesamin**, offering valuable data and experimental insights for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The fundamental physicochemical characteristics of **Dihydrosesamin** are summarized in the table below. These properties are crucial for its identification, purification, and formulation in various research and development applications.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₀ O ₆	[1]
Molecular Weight	356.4 g/mol	[1]
Melting Point	97-99 °C	
Boiling Point	522.4 ± 50.0 °C at 760 mmHg	
XLogP3	2.8	[1]
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	4	
Topological Polar Surface Area	66.4 Å ²	[1]
Complexity	487	[1]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **Dihydrosesamin**. Below are the key spectroscopic data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹³C-NMR: The PubChem database references a ¹³C-NMR spectrum for **Dihydrosesamin**, which is crucial for determining the carbon skeleton of the molecule.[1]

Mass Spectrometry (MS)

- GC-MS: A Gas Chromatography-Mass Spectrometry profile for **Dihydrosesamin** is available, providing information on its mass-to-charge ratio and fragmentation pattern, which aids in its identification and structural analysis.[1]

Experimental Protocols

Detailed methodologies are critical for the replication of experiments and validation of results. The following sections outline the general protocols for determining the key physicochemical properties of **Dihydrosesamin**.

Melting Point Determination

The melting point of **Dihydrosesamin** can be determined using a standard capillary melting point apparatus.

Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

*Workflow for determining the melting point of **Dihydrosesamin**.*

Boiling Point Determination

The boiling point of **Dihydrosesamin** can be determined using the Thiele tube method or a micro-boiling point apparatus.

Solubility Testing

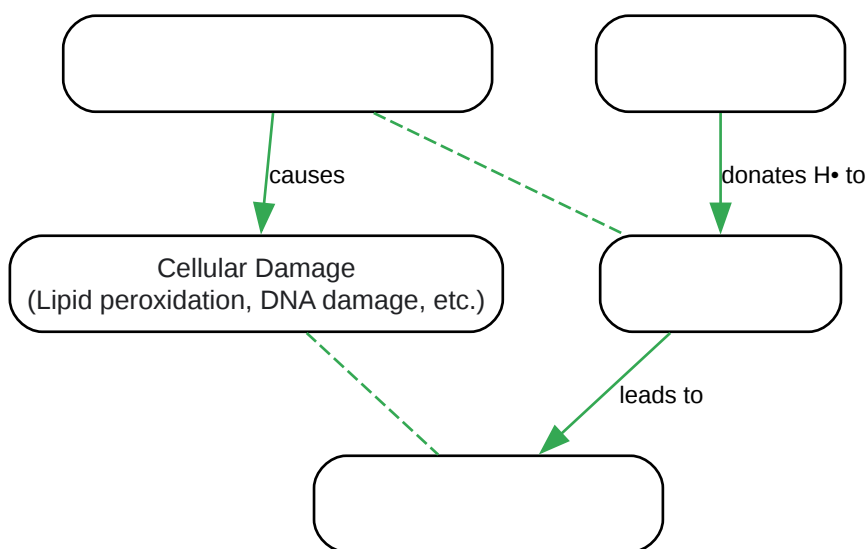
The solubility of **Dihydrosesamin** in various solvents is determined by adding a small, weighed amount of the compound to a known volume of the solvent and observing for dissolution at a specific temperature.

Biological Activity and Signaling Pathways

While extensive research on the specific biological activities and signaling pathways of **Dihydrosesamin** is still emerging, preliminary studies on related lignans suggest potential antioxidant, anti-inflammatory, and neuroprotective effects. The general mechanism for antioxidant activity often involves the scavenging of free radicals and modulation of oxidative stress-related signaling pathways.

Hypothetical Antioxidant Mechanism of **Dihydrosesamin**

As a phenolic compound, **Dihydrosesamin** may exert its antioxidant effects by donating a hydrogen atom from its hydroxyl groups to neutralize free radicals. This action helps to mitigate cellular damage caused by reactive oxygen species (ROS).



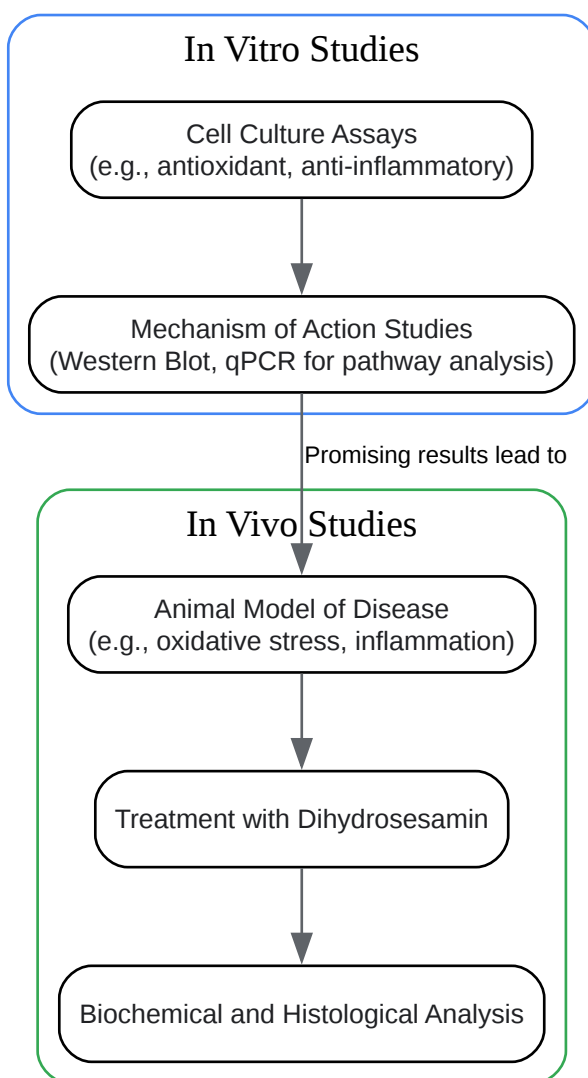
[Click to download full resolution via product page](#)

*Potential free radical scavenging mechanism of **Dihydrosesamin**.*

Further research is necessary to elucidate the specific signaling pathways modulated by **Dihydrosesamin**. Future studies could investigate its effects on pathways such as the Nrf2-ARE pathway, which is central to the cellular antioxidant response, or inflammatory pathways like NF- κ B.

Experimental Workflow for Investigating Biological Activity

A general workflow for investigating the biological activity of **Dihydrosesamin** would involve a series of in vitro and in vivo studies.



[Click to download full resolution via product page](#)

General experimental workflow for biological activity assessment.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **Dihydrosesamin**. The tabulated data and outlined experimental protocols serve as a valuable resource for researchers. While the complete biological profile and specific mechanisms of action of **Dihydrosesamin** are still under investigation, its classification as a lignan suggests promising therapeutic potential that warrants further exploration. The provided diagrams offer a visual representation of key experimental workflows and a hypothetical mechanism of action, which can guide future research endeavors in this field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihydrosesamin | C₂₀H₂₀O₆ | CID 10871980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dihydrosesamin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1153223#what-are-the-physicochemical-properties-of-dihydrosesamin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com